

A Technical Overview of Cyclodecanol: Molecular Formula and Weight

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Compound of Interest

Compound Name: Cyclodecanol

Cat. No.: B074256

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This guide provides a detailed summary of the core physicochemical properties of **cyclodecanol**, specifically its molecular formula and weight. It is intended for researchers, scientists, and professionals in drug development who require precise and clearly presented chemical data.

Compound Identification

Cyclodecanol is a cyclic alcohol. Based on IUPAC nomenclature, the "decanol" portion of the name specifies a 10-carbon aliphatic ring structure with a hydroxyl (-OH) group. However, it is important to note that in various databases and commercial listings, the term is sometimes used interchangeably with cyclododecanol, which contains a 12-carbon ring. For clarity, this document presents data for both compounds. The primary focus remains on the 10-carbon **cyclodecanol**.

Physicochemical Data

The fundamental quantitative properties of **cyclodecanol** and its common counterpart, cyclododecanol, are summarized below. These values are derived from computational and experimental data available in chemical databases.

| Property | Cyclodecanol | Cyclododecanol |
|---------------------|---|--|
| Molecular Formula | C ₁₀ H ₂₀ O[1][2][3][4] | C ₁₂ H ₂₄ O[5][6][7][8][9] |
| Molecular Weight | 156.26 g/mol [1] | 184.32 g/mol |
| Exact Mass | 156.1514 g/mol [1][2] | 184.3184 g/mol [7][10] |
| CAS Registry Number | 1502-05-2[1][2] | 1724-39-6[6][7] |

Experimental Protocols

The determination of a compound's molecular formula and weight is a foundational process in analytical chemistry.

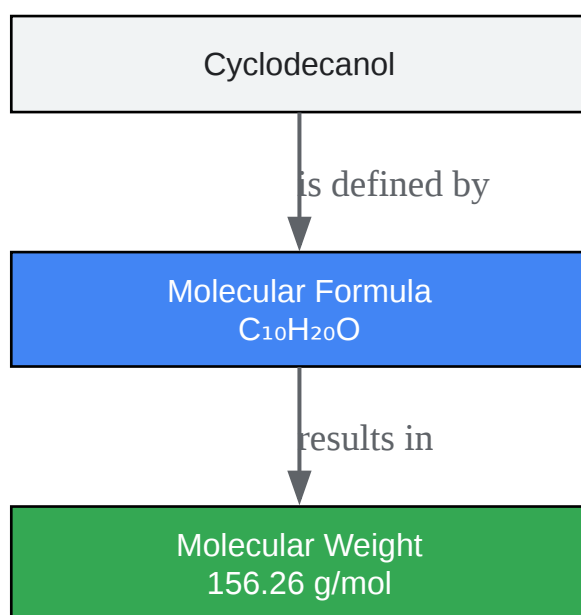
Methodology for Determination:

- **Mass Spectrometry (MS):** This is the primary technique used to determine the exact mass of a molecule. High-resolution mass spectrometry (HRMS) can provide a mass measurement with enough accuracy to allow for the deduction of a unique elemental composition. The molecular ion peak (M⁺) in the mass spectrum corresponds to the molecular weight of the compound.
- **Elemental Analysis:** This experimental technique determines the mass percentages of the elements (carbon, hydrogen, oxygen) in a sample. These percentages are then used to derive the empirical formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy are used to determine the structure of the molecule, confirming the number of hydrogen and carbon atoms and their chemical environments, which validates the molecular formula derived from other methods.

The combination of these methods provides a definitive confirmation of both the molecular formula and the precise molecular weight.

Data Relationships

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a fundamental concept in chemistry. The diagram below illustrates this logical hierarchy for **cyclodecanol**.



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Core properties of **Cyclodecanol**.

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